

# Essential Safety and Handling Guidelines for ML095

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML095

Cat. No.: B147114

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the selective Placental Alkaline Phosphatase (PLAP) inhibitor, **ML095** (CAS: 1135318-57-8). Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of experimental outcomes. **ML095** should be treated as a hazardous substance.<sup>[1]</sup>

## Personal Protective Equipment (PPE) and Handling

Proper personal protective equipment is mandatory when handling **ML095** to prevent accidental exposure. The following step-by-step procedures should be followed in a designated laboratory area.

### Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

### Personal Protective Equipment:

- **Eye Protection:** Wear chemical safety goggles or glasses with side shields.
- **Hand Protection:** Use impervious chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use and disposed of properly after handling the compound.

- Body Protection: A standard laboratory coat must be worn at all times.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator is recommended.

#### Handling Protocol:

- Before use, carefully review the Safety Data Sheet (SDS).
- Avoid all direct contact with the skin, eyes, and clothing.<sup>[1]</sup>
- Do not ingest or inhale the compound.<sup>[1]</sup>
- Weigh and handle the solid form of **ML095** in a contained environment to prevent dust generation.
- When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Wash hands thoroughly with soap and water after handling is complete.<sup>[1]</sup>

## Storage and Disposal Plan

#### Storage:

- Store **ML095** in a tightly sealed container in a cool, dry, and well-ventilated area.
- The compound in its solid form is stable for at least two years when stored at -20°C.<sup>[1]</sup>

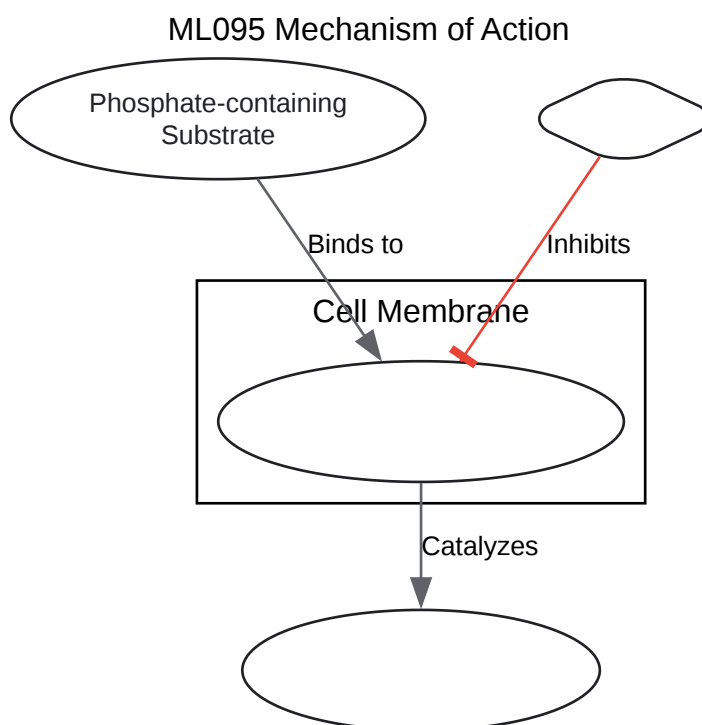
#### Disposal:

- Dispose of **ML095** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the compound to enter drains or waterways.
- Contaminated labware and disposable PPE should be placed in a designated hazardous waste container.

## Quantitative Data Summary

Property	Value	Source
CAS Number	1135318-57-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	$\text{C}_{13}\text{H}_{14}\text{N}_2\text{O}_3 \cdot \text{HCl}$	<a href="#">[1]</a>
Formula Weight	282.7 g/mol	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a>
Form	Crystalline solid	<a href="#">[1]</a>
Storage Temperature	-20°C	<a href="#">[1]</a>
Stability	≥2 years at -20°C	<a href="#">[1]</a>
Solubility (DMSO)	Approx. 10 mg/mL	<a href="#">[1]</a>

## Signaling Pathway Inhibition

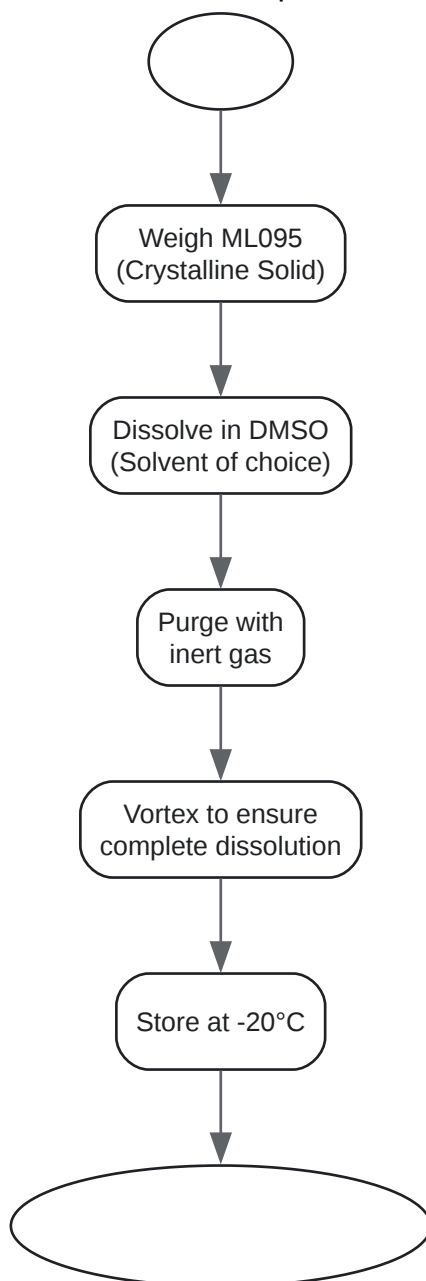


[Click to download full resolution via product page](#)

Caption: Inhibitory action of **ML095** on Placental Alkaline Phosphatase (PLAP).

## Experimental Workflow: Stock Solution Preparation

ML095 Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing an **ML095** stock solution.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 3. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for ML095]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147114#personal-protective-equipment-for-handling-ml095>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)